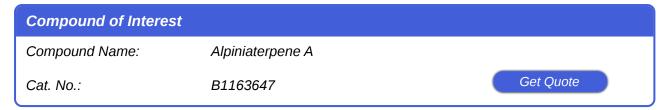


Unveiling Alpiniaterpene A: A Technical Guide to its Discovery and Isolation

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the discovery and isolation of **Alpiniaterpene A**, a novel cadinane sesquiterpene. The document details the original experimental protocols, presents all quantitative data in a clear, tabular format, and includes a visualization of the isolation workflow for enhanced comprehension.

Discovery

Alpiniaterpene A was first isolated from the rhizomes of Alpinia officinarum, a plant with a history of use in traditional medicine. The discovery was the result of a systematic investigation into the chemical constituents of this plant, leading to the identification of this new natural product. Its structure was meticulously elucidated through a combination of spectroscopic techniques, including High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy, complemented by quantum chemical Circular Dichroism (CD) calculations to establish its absolute configuration.

Experimental Protocols

The following sections detail the methodologies employed in the extraction, isolation, and purification of **Alpiniaterpene A**.

Plant Material and Extraction



Dried rhizomes of Alpinia officinarum were the starting material for the isolation process. The rhizomes were pulverized and then subjected to extraction with 95% ethanol. This ethanolic extract was then partitioned with petroleum ether and ethyl acetate to separate compounds based on their polarity. The ethyl acetate fraction, containing compounds of intermediate polarity, was selected for further purification.

Isolation and Purification

The ethyl acetate extract underwent a multi-step chromatographic purification process to isolate **Alpiniaterpene A**.

- Silica Gel Column Chromatography: The crude extract was first fractionated using silica gel column chromatography. The column was eluted with a gradient of petroleum ether and ethyl acetate, starting from a nonpolar mobile phase and gradually increasing the polarity.
 Fractions were collected and monitored by thin-layer chromatography (TLC).
- Sephadex LH-20 Column Chromatography: Fractions containing the target compound were further purified using a Sephadex LH-20 column with a mobile phase of chloroform and methanol (1:1). This step is effective in separating compounds based on their molecular size.
- Preparative High-Performance Liquid Chromatography (HPLC): The final purification of
 Alpiniaterpene A was achieved using preparative HPLC. A C18 column was employed with
 a mobile phase of methanol and water, which allowed for the isolation of the pure compound.

Quantitative Data

The key quantitative data for **Alpiniaterpene A** are summarized in the table below.



Parameter	Value	
Molecular Formula	C16H22O4	
Molecular Weight	278.35 g/mol	
Appearance	Colorless oil	
Optical Rotation	[α] ²⁰ D +15.0 (c 0.1, CHCl ₃)	
HR-ESI-MS (m/z)	279.1591 [M+H]+ (Calcd. for C16H23O4, 279.1596)	

NMR Spectroscopic Data

The structural elucidation of **Alpiniaterpene A** was heavily reliant on one- and two-dimensional NMR spectroscopy. The ¹H and ¹³C NMR data, recorded in CDCl₃, are presented below.

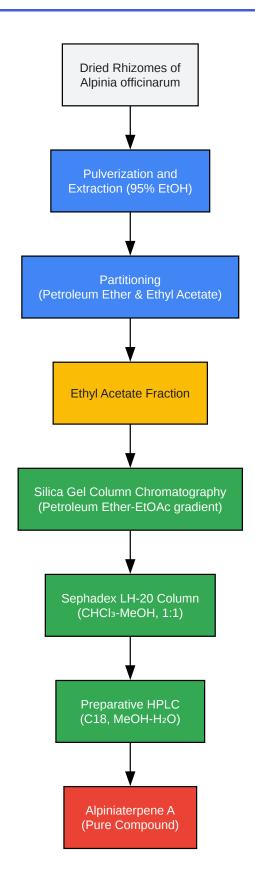


Position	¹³ C NMR (δc)	¹H NMR (δH, mult., J in Hz)
1	40.8 (CH)	2.15 (m)
2	25.4 (CH ₂)	1.80 (m), 1.65 (m)
3	35.1 (CH ₂)	1.95 (m), 1.75 (m)
4	134.5 (C)	
5	125.6 (CH)	5.80 (s)
6	45.2 (CH)	2.50 (m)
7	48.7 (CH)	2.10 (m)
8	21.2 (CH ₂)	1.55 (m), 1.40 (m)
9	42.1 (CH)	2.05 (m)
10	145.2 (C)	
11	112.5 (CH ₂)	4.95 (s), 4.85 (s)
12	170.1 (C)	
13	20.8 (CH₃)	1.05 (d, 6.8)
14	21.5 (CH₃)	1.08 (d, 6.8)
15	168.5 (C)	
16	51.8 (CH₃)	3.75 (s)

Visualized Experimental Workflow

The following diagram illustrates the step-by-step process for the isolation of **Alpiniaterpene A**.





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Isolation workflow for Alpiniaterpene A.







This comprehensive guide provides researchers and professionals in drug development with the foundational knowledge of the discovery and isolation of **Alpiniaterpene A**, facilitating further research into its potential biological activities and therapeutic applications.

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